

Application Notes and Protocols: 2-Amino-5-ethylbenzoic Acid in Agrochemical Synthesis

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Compound of Interest

Compound Name: 2-Amino-5-ethylbenzoic acid

Cat. No.: B1277802

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These application notes provide a comprehensive overview of the potential applications of **2-Amino-5-ethylbenzoic acid** and its analogs as key intermediates in the synthesis of agrochemicals. While direct synthesis of a commercial agrochemical from **2-Amino-5-ethylbenzoic acid** is not widely documented in publicly available literature, its structural analogs, such as 2-amino-5-chloro-3-methylbenzoic acid and 2-amino-5-cyano-3-methylbenzoic acid, are crucial precursors for major insecticides.[1][2] This document will, therefore, focus on the established use of these analogs to provide a framework for the potential application of **2-Amino-5-ethylbenzoic acid**.

Introduction: The Role of Substituted 2-Aminobenzoic Acids in Agrochemicals

Substituted 2-aminobenzoic acids are a class of organic compounds that serve as vital building blocks in the synthesis of a wide range of biologically active molecules, including pharmaceuticals and agrochemicals. In the agrochemical industry, these compounds are particularly important as precursors to insecticides, herbicides, and fungicides. Their utility stems from the presence of two reactive functional groups—the amino group and the carboxylic acid group—which allow for a variety of chemical modifications to produce complex molecules with desired pesticidal activities.

The 5-position of the benzoic acid ring is a key site for substitution, and variations at this position can significantly influence the biological activity of the final product. While **2-Amino-5-ethylbenzoic acid** is a commercially available intermediate, its halogenated and cyanated analogs have seen more prominent use in the synthesis of patented agrochemicals.

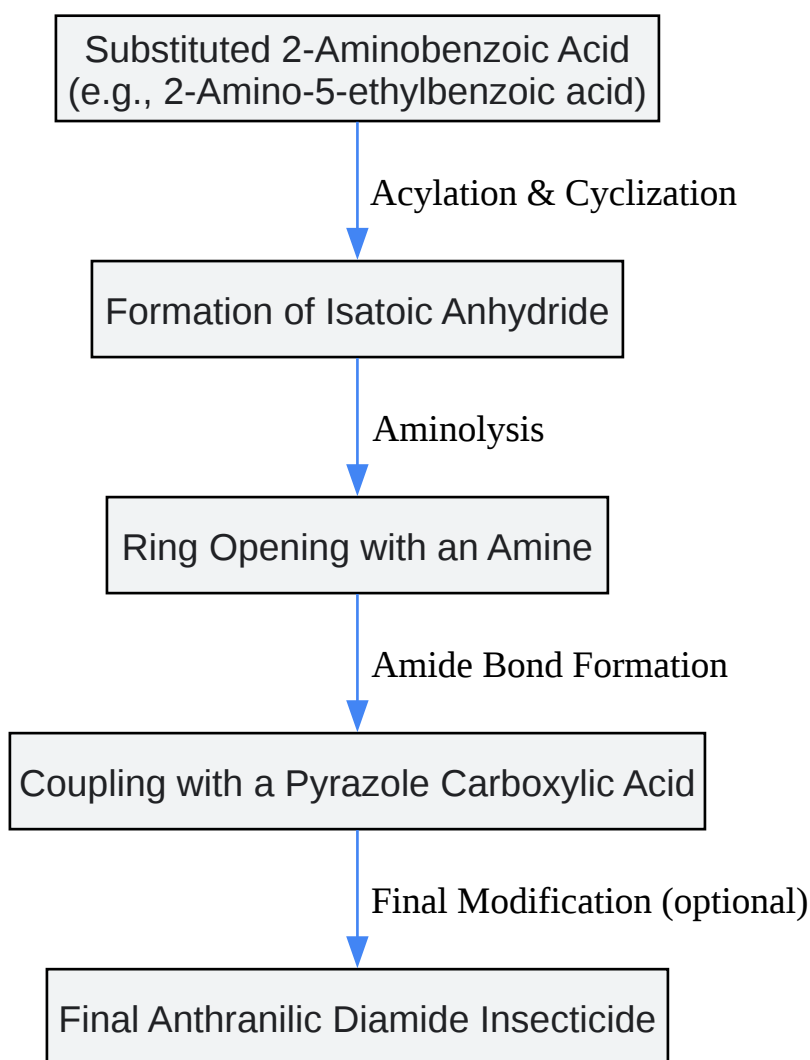
Application in Insecticide Synthesis

The most significant application of 2-aminobenzoic acid derivatives in agrochemical synthesis is in the production of anthranilic diamide insecticides. These insecticides, which include major products like chlorantraniliprole and cyantraniliprole, are known for their potent and selective activity against a range of lepidopteran pests. The core structure of these insecticides is often derived from a substituted 2-aminobenzoic acid.

A key intermediate in the synthesis of these insecticides is 2-amino-5-chloro-3-methylbenzoic acid.^[2] This compound undergoes a multi-step synthesis to form the final insecticidal molecule. A similar synthetic strategy could be envisioned for **2-Amino-5-ethylbenzoic acid** to produce novel insecticide candidates.

Logical Workflow for Anthranilic Diamide Insecticide Synthesis

The following diagram illustrates a generalized workflow for the synthesis of an anthranilic diamide insecticide, starting from a substituted 2-aminobenzoic acid.



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Caption: Generalized synthetic workflow for anthranilic diamide insecticides.

Quantitative Data from Analog Syntheses

The following table summarizes representative quantitative data for the synthesis of key intermediates related to **2-Amino-5-ethylbenzoic acid**. This data is extracted from patent literature for analogous compounds and provides an indication of the expected yields and purity in such synthetic processes.

Intermediate Product	Starting Material	Key Reagents	Reaction Conditions	Yield (%)	Purity (%)	Reference
2-Amino-3-methyl-5-chlorobenzoic acid	2-Amino-3-methylbenzoic acid	Dichlorohydantoin, Benzoyl peroxide, N,N-dimethylformamide	110°C, 1 hour	87.0	99.1	CN112778 147A[3]
2-Amino-5-cyano-N,3-dimethylbenzamide	Ethyl 2-amino-5-cyano-3-methylbenzoate	Methylamine, Sodium methoxide, Methanol	Room temperature, overnight	High (not specified)	High (not specified)	US916919 8B2[4]
2-Amino-5-chloro-3-methylbenzoic acid	2-Amino-3-methylbenzoic acid	Cyanuric chloride, Dichloroethane	25-30°C, ~10 hours	85	98.5	CN105777 821A[5]

Experimental Protocols

The following is a detailed experimental protocol for the synthesis of 2-amino-3-methyl-5-chlorobenzoic acid, a close structural analog of **2-Amino-5-ethylbenzoic acid**. This protocol can serve as a model for the chlorination of **2-Amino-5-ethylbenzoic acid**.

Protocol 1: Synthesis of 2-Amino-3-methyl-5-chlorobenzoic acid[3]

Objective: To synthesize 2-amino-3-methyl-5-chlorobenzoic acid via chlorination of 2-amino-3-methylbenzoic acid.

Materials:

- 2-Amino-3-methylbenzoic acid (84.2 g, 0.557 mol)

- N,N-dimethylformamide (337 ml)
- Dichlorohydantoin (54.89 g, 0.279 mol)
- Benzoyl peroxide (0.84 g)
- Ice water (400 ml)
- Water (for washing, 100 ml)
- 1L four-neck flask
- Heating mantle
- Stirrer
- Condenser
- Filtration apparatus

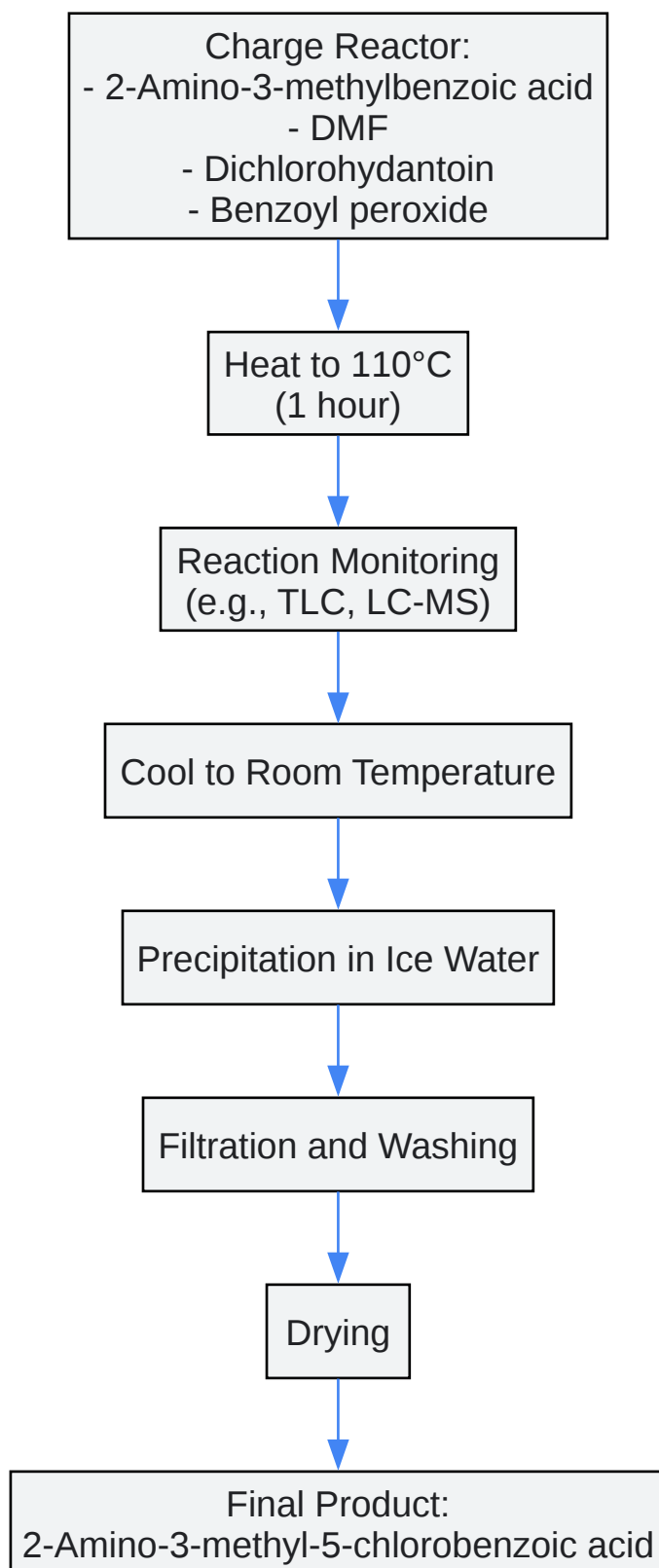
Procedure:

- To a 1L four-neck flask, add 2-amino-3-methylbenzoic acid (84.2 g), N,N-dimethylformamide (337 ml), dichlorohydantoin (54.89 g), and benzoyl peroxide (0.84 g).
- Heat the mixture to 110°C and maintain the chlorination reaction for 1 hour.
- Monitor the reaction progress by a suitable method (e.g., TLC or LC-MS) to confirm the consumption of the starting material.
- Once the reaction is complete, cool the reaction mixture to room temperature.
- Pour the reaction mixture into 400 ml of ice water to precipitate the product. A white solid should form.
- Filter the white solid and wash it with 100 ml of water.
- Dry the solid to obtain 2-amino-3-methyl-5-chlorobenzoic acid.

Expected Results:

- Yield: ~89.9 g (87.0%)
- Purity: ~99.1% (by liquid phase detection)
- Melting point: 239-243°C

Experimental Workflow Diagram



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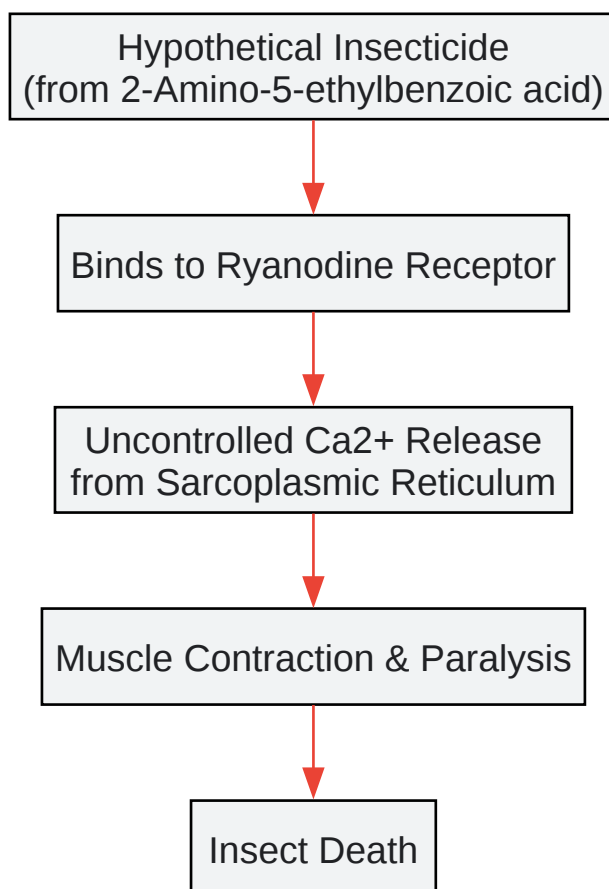
Caption: Workflow for the synthesis of 2-amino-3-methyl-5-chlorobenzoic acid.

Potential Signaling Pathways and Mechanisms of Action

While the specific mechanism of action for a hypothetical agrochemical derived from **2-Amino-5-ethylbenzoic acid** is unknown, we can infer potential targets based on its structural similarity to known insecticides. The anthranilic diamide insecticides, for instance, act as ryanodine receptor modulators in insects.

Hypothetical Mechanism of Action: Ryanodine Receptor Modulation

Ryanodine receptors are intracellular calcium channels that are critical for muscle contraction in insects. Anthranilic diamides bind to these receptors, causing an uncontrolled release of calcium from the sarcoplasmic reticulum of muscle cells. This leads to muscle paralysis and ultimately the death of the insect.



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Caption: Hypothetical signaling pathway for an insecticide derived from **2-Amino-5-ethylbenzoic acid**.

Conclusion

2-Amino-5-ethylbenzoic acid holds potential as a valuable intermediate in the synthesis of novel agrochemicals. Although direct applications are not yet widely reported, the established synthetic routes and biological activities of its structural analogs provide a strong foundation for future research and development. The protocols and workflows detailed in these notes offer a practical starting point for scientists and researchers looking to explore the use of **2-Amino-5-ethylbenzoic acid** in the discovery of new and effective crop protection agents. Further derivatization and biological screening of compounds synthesized from this precursor could lead to the identification of next-generation insecticides, herbicides, or fungicides.

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